

# comparison of selenium oxyfluoride with thionyl fluoride

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## Compound Focus: Selenium oxyfluoride

CAS No.: 7783-43-9

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## Chemical Properties and Structure

The table below provides a direct comparison of their fundamental properties.

Property	Selenium Oxyfluoride (SeOF <sub>2</sub> )	Thionyl Fluoride (SOF <sub>2</sub> )
Chemical Formula	F <sub>2</sub> OSe [1]	F <sub>2</sub> OS [2]
Molar Mass	132.967 g·mol <sup>-1</sup> [1]	86.06 g·mol <sup>-1</sup> [2]
Appearance	Colourless fuming liquid [1]	Colourless gas [2]
Boiling Point	125 °C [1]	-43.8 °C [2]
Melting Point	Information not located in search results	-110.5 °C [2]
Molecular Symmetry	Distorted pyramidal (C <sub>s</sub> ) [3]	Distorted pyramidal (C <sub>s</sub> ) [2]
Dipole Moment	3.18 ± 0.02 D [1]	Information not located in search results

## Synthesis and Experimental Protocols

Both compounds can be synthesized through several established methods.

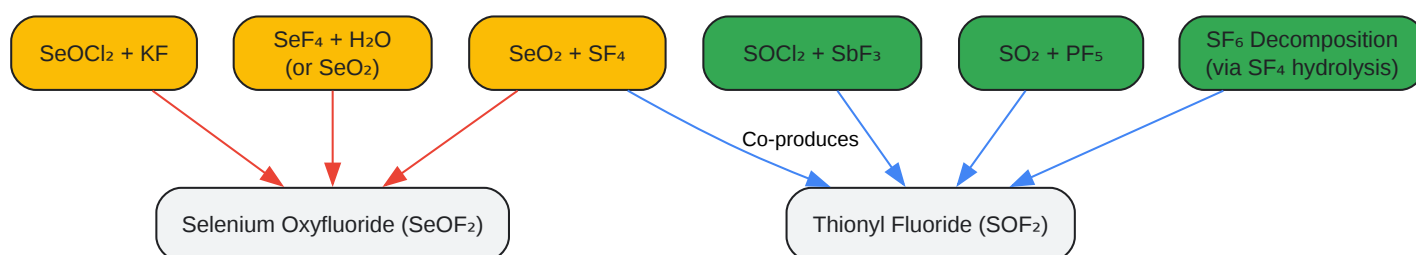
### Selenium Oxyfluoride (SeOF<sub>2</sub>) Synthesis

- **From Selenium Oxychloride:** Reacting selenium oxychloride (SeOCl<sub>2</sub>) with potassium fluoride (KF) [1]. > **Protocol:** The reaction is typically carried out by combining the two reactants to yield SeOF<sub>2</sub> and potassium chloride (KCl) [1].
- **From Selenium Tetrafluoride:** It can be produced by the reaction of selenium tetrafluoride (SeF<sub>4</sub>) with water or selenium dioxide (SeO<sub>2</sub>) [1]. > **Protocol:** The reaction with water yields SeOF<sub>2</sub> and hydrogen fluoride (HF); the reaction with selenium dioxide directly produces SeOF<sub>2</sub> [1].
- **From Selenium Dioxide and Sulfur Tetrafluoride:** Reacting SeO<sub>2</sub> with SF<sub>4</sub> produces SeOF<sub>2</sub> and SOF<sub>2</sub> [1].

### Thionyl Fluoride (SOF<sub>2</sub>) Synthesis

- **From Thionyl Chloride:** A common synthesis involves the reaction of thionyl chloride (SOCl<sub>2</sub>) with a fluoride source like antimony trifluoride (SbF<sub>3</sub>) [2]. > **Protocol:** Combining three moles of SOCl<sub>2</sub> with two moles of SbF<sub>3</sub> yields three moles of SOF<sub>2</sub> and two moles of SbCl<sub>3</sub> [2].
- **From Sulfur Dioxide:** It can also arise from the fluorination of sulfur dioxide (SO<sub>2</sub>), for example, using phosphorus pentafluoride (PF<sub>5</sub>) to yield SOF<sub>2</sub> and phosphoryl fluoride (POF<sub>3</sub>) [2].
- **As a Decomposition Product:** Thionyl fluoride is formed as a fleeting intermediate during the decomposition of sulfur hexafluoride (SF<sub>6</sub>) in electrical discharges, via the hydrolysis of sulfur tetrafluoride (SF<sub>4</sub>) [2].

The synthesis pathways are summarized in the diagram below.



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Figure 1. Synthesis Pathways for SeOF<sub>2</sub> and SOF<sub>2</sub>

## Chemical Reactivity and Applications

Their chemical behavior differs significantly, leading to different uses.

Aspect	Selenium Oxyfluoride (SeOF <sub>2</sub> )	Thionyl Fluoride (SOF <sub>2</sub> )
Hydrolysis	Information not located in search results	<b>Readily hydrolyzes</b> with water to sulfur dioxide and hydrogen fluoride [2].

| **Key Reactions** | - **With XeF<sub>2</sub>**: Forms Xe(OSeF<sub>5</sub>)<sub>2</sub> [1].

- **With F<sub>2</sub> & KF**: Forms pentafluoroselenium hypofluorite species [1]. | Largely of **theoretical interest**; a product of SF<sub>6</sub> degradation. Not generally useful for halogenation [2]. | | **Primary Applications** | Used as **specialty solvents** [1]. Its derivatives (OSeF<sub>5</sub>) are of interest as ligands [4]. | Mainly studied due to its role as a **degradation product of SF<sub>6</sub>** in electrical equipment [2]. |

## Key Comparative Insights

- **Stability and State**: The dramatic difference in boiling points (125°C for SeOF<sub>2</sub> vs. -43.8°C for SOF<sub>2</sub>) means SeOF<sub>2</sub> is a liquid at room temperature, while SOF<sub>2</sub> is a gas. This reflects stronger intermolecular forces in the heavier selenium compound [1] [2].
- **Reactivity**: SeOF<sub>2</sub> shows utility in forming novel compounds with xenon and other complex anions [1] [4]. In contrast, SOF<sub>2</sub> is more notable for its hydrolysis and as an unstable byproduct [2].
- **Toxicity and Handling**: Both compounds require careful handling. SeOF<sub>2</sub> is a fuming liquid [1], and SOF<sub>2</sub> is highly toxic, hydrolyzing to produce hazardous hydrogen fluoride [2].

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## References

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